

# Technical Guide: Molecular Weight of 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide

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Compound of Interest

3-Ethyl-5-(2-hydroxyethyl)-4methylthiazolium bromide

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Audience: Researchers, Scientists, and Drug Development Professionals

### **Abstract**

This technical guide provides a comprehensive analysis of the molecular weight of **3-Ethyl-5-**(**2-hydroxyethyl)-4-methylthiazolium bromide**, a compound of interest in various research and development sectors. The document outlines the precise calculation based on its molecular formula, C<sub>8</sub>H<sub>14</sub>BrNOS, and the standard atomic weights of its constituent elements as recognized by the International Union of Pure and Applied Chemistry (IUPAC). All quantitative data is presented in a structured format for clarity, accompanied by a detailed methodology for the calculation. A logical workflow diagram generated using Graphviz illustrates the compositional breakdown of the molecule.

## **Compound Identification**

- Systematic Name: 3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide
- CAS Number: 54016-70-5[1][2][3][4]
- Molecular Formula: C<sub>8</sub>H<sub>14</sub>BrNOS[1][2][3][4][5]
- Synonyms: Thiamine thiazolone ethyl bromide analog



The molecular formula is the cornerstone for determining the molecular weight, indicating the precise number of atoms of each element within a single molecule of the compound.

## **Data Presentation: Calculation of Molecular Weight**

The molecular weight is calculated by summing the atomic weights of all atoms in the molecule. The table below provides a detailed breakdown of this calculation. Standard atomic weights are sourced from IUPAC recommendations.

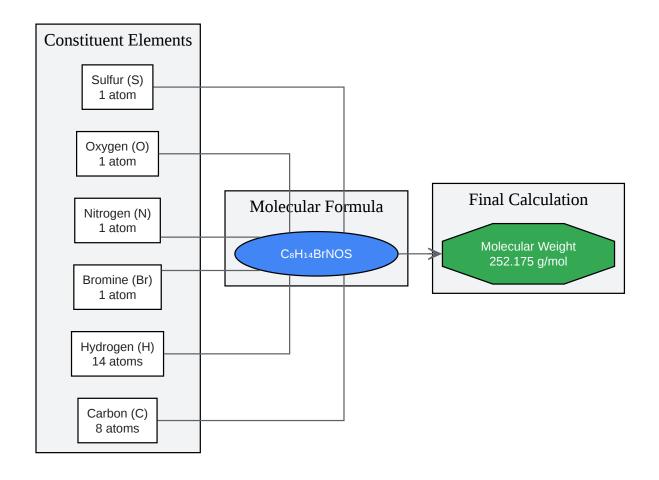
Element	Symbol	Number of Atoms	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon	С	8	12.011[6][7]	96.088
Hydrogen	Н	14	1.008[8][9][10]	14.112
Bromine	Br	1	79.904[11][12] [13]	79.904
Nitrogen	N	1	14.007[14][15] [16]	14.007
Oxygen	0	1	15.999[17][18] [19]	15.999
Sulfur	S	1	32.065[20]	32.065
Total	26	252.175		

The calculated molecular weight of **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide** is 252.175 g/mol . This value is consistent with commercially available data, often cited as 252.17 g/mol .[1][2][3][4][5]

## **Visualization of Molecular Composition**

The following diagram illustrates the logical workflow for calculating the molecular weight from the compound's constituent elements.





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Diagram 1: Workflow for Molecular Weight Determination.

### **Protocol for Molecular Weight Calculation**

This section details the standard protocol for the theoretical calculation of a compound's molecular weight. This value is fundamental for stoichiometric calculations, preparation of solutions, and for the interpretation of data from experimental techniques like mass spectrometry.

Objective: To accurately determine the molecular weight of **3-Ethyl-5-(2-hydroxyethyl)-4-methylthiazolium bromide** from its molecular formula.

Materials:



- · Verified Molecular Formula of the compound.
- A current reference table of Standard Atomic Weights (e.g., from IUPAC).

#### Procedure:

- Formula Verification: Obtain the definitive molecular formula for the compound from a trusted chemical database or supplier information. For this compound, the formula is C<sub>8</sub>H<sub>14</sub>BrNOS.

  [1]
- Elemental Inventory: Deconstruct the molecular formula into its constituent elements and count the number of atoms for each.
  - Carbon (C): 8
  - o Hydrogen (H): 14
  - o Bromine (Br): 1
  - o Nitrogen (N): 1
  - Oxygen (O): 1
  - o Sulfur (S): 1
- Atomic Weight Compilation: Look up the standard atomic weight for each element from a reliable source.
  - $\circ$  Ar(C) = 12.011 g/mol
  - Ar(H) = 1.008 g/mol
  - Ar(Br) = 79.904 g/mol
  - Ar(N) = 14.007 g/mol
  - Ar(O) = 15.999 g/mol
  - Ar(S) = 32.065 g/mol



- Mass Contribution Calculation: For each element, multiply its atom count by its standard atomic weight to find its total contribution to the overall molecular weight.
- Summation: Sum the total mass contributions from all elements to arrive at the final molecular weight.
  - Molecular Weight = (8 \* 12.011) + (14 \* 1.008) + (1 \* 79.904) + (1 \* 14.007) + (1 \* 15.999)
     + (1 \* 32.065) = 252.175 g/mol .

Note on Experimental Verification: While this guide focuses on the theoretical calculation, the molecular weight of a synthesized or purified compound is typically verified experimentally using techniques such as high-resolution mass spectrometry (HRMS). The calculated theoretical mass is critical for confirming the identity of the molecular ion peak ([M]+) in the resulting spectrum.

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